

Rhodium Triiodide: A Comprehensive Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: Rhodium triiodide

Cat. No.: B070022

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the hazards associated with **rhodium triiodide** (RhI_3), along with detailed safety precautions and emergency procedures. The information is intended to support safe handling and use of this compound in a laboratory setting.

Chemical and Physical Properties

Rhodium triiodide is a black crystalline solid that is generally insoluble in water.^[1] It is important to be aware of its hygroscopic nature, meaning it can absorb moisture from the air.^[2]

Property	Value	Reference
CAS Number	15492-38-3	[3]
Molecular Formula	I ₃ Rh	[2]
Molecular Weight	483.62 g/mol	[2]
Appearance	Black crystalline powder/solid	[2][3]
Odor	Odorless	[2][3]
Melting Point	No data available	[3]
Boiling Point	No data available	[3]
Water Solubility	Insoluble	[1]
Stability	Hygroscopic; stable under recommended storage conditions.	[2]

Hazard Identification and Classification

Rhodium triiodide is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). However, it is considered to have potential for long-lasting harmful effects to aquatic life.[3] Inhalation of dust may irritate the respiratory tract.[1]

GHS Classification:

- Aquatic Hazard (Long-term): Category 4 - May cause long lasting harmful effects to aquatic life.[4]

Toxicological Information

Detailed toxicological studies on **rhodium triiodide** are limited. The available data suggests low acute toxicity.

Toxicity Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5000 mg/kg	[1]
Skin Corrosion/Irritation	No data available	Dermal	Not classified	
Serious Eye Damage/Irritation	No data available	Ocular	Mild irritant	[1]
Respiratory/Skin Sensitization	No data available	Not classified		
Germ Cell Mutagenicity	No data available	Not classified		
Carcinogenicity	No data available	Not classified		
Reproductive Toxicity	No data available	Not classified		
STOT-Single Exposure	No data available	Not classified		
STOT-Repeated Exposure	No data available	Not classified		
Aspiration Hazard	No data available	Not classified		

Symptoms of Exposure:

- Inhalation: Inhalation of dust may cause irritation to the respiratory tract.[1]
- Eye Contact: May cause mild irritation.[1]
- Skin Contact: May cause skin irritation.
- Ingestion: The material is considered non-toxic on ingestion.[1]

Experimental Protocols (General Methodologies)

Specific experimental protocols for toxicity testing of **rhodium triiodide** are not readily available in the public domain. However, such studies would typically follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Based on OECD Guideline 401 - Deleted)

The acute oral toxicity of a substance is typically determined by administering a single dose of the substance to a group of experimental animals (usually rats) via gavage.^[5] The animals are then observed for a period of at least 14 days for signs of toxicity and mortality.^{[5][6]} The LD50, the dose estimated to be lethal to 50% of the test animals, is then calculated.^[5] It is important to note that OECD Guideline 401 has been deleted and replaced by alternative methods that reduce the number of animals used.^[7]

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.^{[3][8]} A single dose of the test substance is applied to a small area of the skin of an animal (typically a rabbit) and covered with a patch for a specified period, usually 4 hours.^{[3][8][9]} The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals over a period of up to 14 days.^{[3][9]}

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause eye irritation or damage.^{[10][11]} A single dose of the substance is applied into the conjunctival sac of one eye of an animal (usually a rabbit), with the other eye serving as a control.^{[2][10][11]} The eyes are then examined for lesions of the cornea, iris, and conjunctiva at specific intervals.^[10]

Ecotoxicological Information

Rhodium triiodide is classified as potentially causing long-lasting harmful effects to aquatic life.[4] This is primarily due to its low water solubility, which suggests it may persist in the environment.[3]

Ecotoxicity Endpoint	Species	Value	Reference
LC50 (Fish)	Data not available		
EC50 (Daphnia magna)	100-1000 µg/L (for Rhodium)	[12]	
EC50 (Algae)	Data not available		

Environmental Fate

- **Persistence and Degradability:** As an inorganic compound, methods for determining biodegradability are not applicable. It is expected to persist in the environment.
- **Bioaccumulation:** No data is available on the bioaccumulative potential of **rhodium triiodide**.
- **Mobility in Soil:** Due to its low water solubility, **rhodium triiodide** is not likely to be mobile in the environment and spillage is unlikely to penetrate the soil.[3]

Exposure Controls and Personal Protection

Occupational Exposure Limits

Regulatory Body	Component	Limit Value
ACGIH TLV	Rhodium, insoluble compounds (as Rh)	TWA: 1 mg/m ³
OSHA PEL	Rhodium, insoluble compounds (as Rh)	TWA: 0.1 mg/m ³
NIOSH REL	Rhodium, insoluble compounds (as Rh)	TWA: 1 mg/m ³

Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to minimize dust generation.

Personal Protective Equipment (PPE)

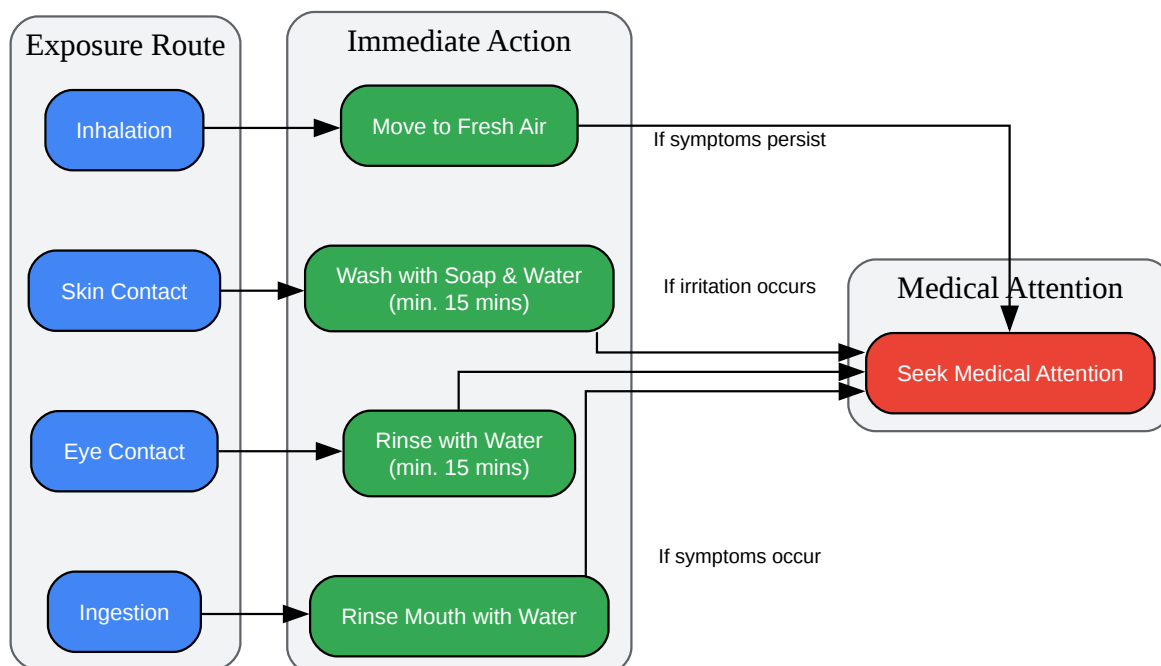
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Ensure adequate ventilation.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store under an inert atmosphere as it is hygroscopic. Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Emergency Response Workflow



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Caption: First aid procedures for **Rhodium Triiodide** exposure.

- Inhalation: Move the victim to fresh air. If symptoms such as coughing or difficulty breathing occur, seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention if symptoms occur.

Fire and Explosion Hazards

Rhodium triiodide is not combustible. However, in the event of a fire, it may decompose and produce toxic fumes.

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

Spill Response Workflowdot

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References

- 1. scribd.com [scribd.com]
- 2. oecd.org [oecd.org]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. dtsc.ca.gov [dtsc.ca.gov]
- 7. scribd.com [scribd.com]
- 8. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 9. oecd.org [oecd.org]

- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. Acute toxicity of 50 metals to *Daphnia magna* - PubMed [pubmed.ncbi.nlm.nih.gov]
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